

m-PEG37-NHS Ester: A Non-Cleavable Linker for Stable Bioconjugation

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Compound of Interest

Compound Name: *m*-PEG37-NHS ester

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The **m-PEG37-NHS ester** is a methoxy-terminated polyethylene glycol (PEG) derivative activated with an N-hydroxysuccinimide (NHS) ester. It is definitively classified as a non-cleavable linker. This guide provides a comprehensive technical overview of its chemical properties, reaction mechanisms, and applications in bioconjugation, emphasizing the stability of the linkages it forms.

Core Principle: The Non-Cleavable Nature of m-PEG37-NHS Ester

The non-cleavable characteristic of **m-PEG37-NHS ester** stems from the robust chemical bonds formed upon its conjugation to biomolecules and the inherent stability of its components. This linker is composed of three key parts: a methoxy-PEG chain, a stable ether linkage, and a reactive NHS ester group.

When the NHS ester reacts with a primary amine on a target molecule, such as the lysine residues on a protein, it forms a highly stable amide bond. This amide bond, along with the ether bonds of the polyethylene glycol chain, is not susceptible to cleavage under typical physiological conditions. This contrasts with cleavable linkers, which are designed with specific chemical groups (e.g., disulfides, hydrazones) that can be broken under certain biological conditions, such as changes in pH or the presence of specific enzymes.

The stability of the resulting conjugate is a critical advantage in many applications, ensuring that the PEG moiety and any attached payload remain firmly attached to the target molecule.

Chemical Structure and Reaction Mechanism

The **m-PEG37-NHS ester** molecule consists of a methoxy group (m), a polyethylene glycol chain with 37 repeating ethylene glycol units (PEG37), and a terminal N-hydroxysuccinimide ester (NHS ester).

Reaction with Primary Amines: The primary application

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